

Physical and chemical properties of cis-2,5-Bishydroxymethyl-tetrahydrofuran

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Compound of Interest

Compound Name: *cis-2,5-Bishydroxymethyl-tetrahydrofuran*

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An In-depth Technical Guide to the Physicochemical Properties and Analysis of **cis-2,5-Bishydroxymethyl-tetrahydrofuran**

Abstract

Cis-2,5-Bishydroxymethyl-tetrahydrofuran (cis-DHMTF), a saturated heterocyclic diol, is a promising bio-derived platform chemical with significant potential in the development of advanced polymers such as polyesters and polyurethanes.[1][2] Derived from the hydrogenation of 5-hydroxymethylfurfural (HMF), a key product of biomass conversion, this molecule's specific stereochemistry plays a crucial role in determining the final properties of resulting materials.[2][3] This guide provides a comprehensive overview of the core physical and chemical properties of cis-DHMTF, its synthesis, and detailed protocols for its characterization, with a focus on differentiating it from its trans-isomer. This document is intended for researchers, chemists, and material scientists engaged in sustainable chemistry and drug development.

Introduction: A Bio-Derived Building Block

The global shift towards a bio-based economy has intensified the search for sustainable alternatives to petroleum-derived chemicals.[4] 2,5-Bishydroxymethyl-tetrahydrofuran (DHMTF), also known as 2,5-tetrahydrofurandimethanol, emerges from this effort as a versatile diol.[5] It is typically synthesized via the catalytic hydrogenation of 2,5-bis(hydroxymethyl)furan (BHMF), which itself is a reduction product of HMF.[1][3] The

hydrogenation of the furan ring in BHMF leads to the formation of a saturated tetrahydrofuran ring, creating two stereocenters at the C2 and C5 positions and resulting in cis and trans diastereomers.^[2]

The spatial arrangement of the two hydroxymethyl groups—either on the same side (cis) or opposite sides (trans) of the ring plane—profoundly influences the molecule's geometry, reactivity, and its suitability for specific polymerization applications.^{[2][6]} For instance, the cis/trans ratio in DHMTHF-derived polyesters has been shown to significantly affect the crystallinity and mechanical properties of the final polymer.^{[2][6]} Therefore, precise control over the synthesis and robust analytical methods to quantify the isomeric ratio are paramount for its effective utilization.

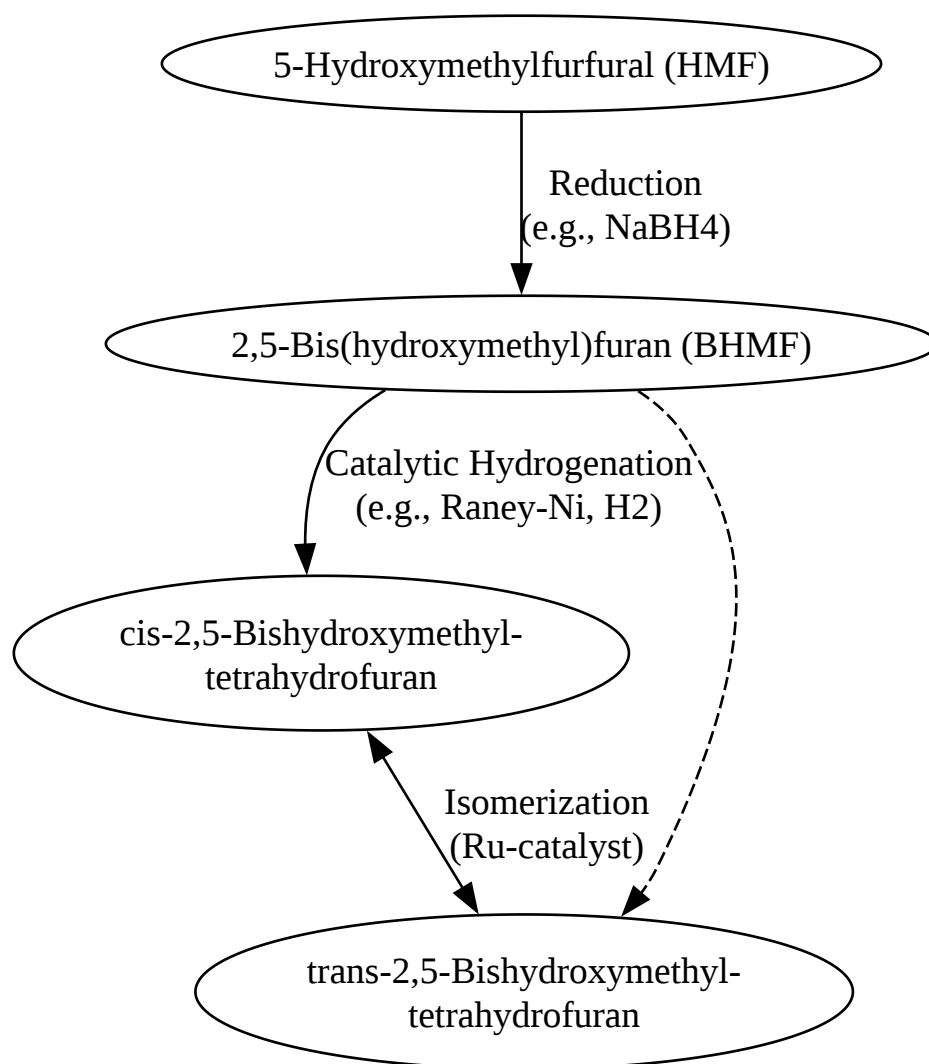
Synthesis and Isomeric Control

The primary route to DHMTHF is the hydrogenation of the furan ring in BHMF. The choice of catalyst and reaction conditions is critical for achieving high yields and influencing the diastereoselectivity of the product.

Synthetic Pathway

The synthesis is a two-step process starting from the widely available bio-derived platform chemical, 5-hydroxymethylfurfural (HMF).

- **Reduction of HMF to BHMF:** The aldehyde group of HMF is selectively reduced to a primary alcohol to yield 2,5-bis(hydroxymethyl)furan (BHMF). This can be achieved using various reducing agents, such as sodium borohydride or through catalytic hydrogenation.^{[7][8]}
- **Hydrogenation of BHMF to DHMTHF:** The furan ring of BHMF is subsequently hydrogenated to the tetrahydrofuran ring. This step is typically performed under hydrogen pressure using heterogeneous catalysts.



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Causality in Catalyst Selection

Experimental evidence shows that the choice of catalyst directly impacts the resulting cis/trans ratio.

- Raney-Nickel (Raney-Ni): This catalyst has been shown to favor the formation of the cis isomer.[2] Hydrogenation of BHMF using Raney-Ni can yield DHMTHF with a high cis:trans ratio, for example, 93:7.[2] This selectivity is likely due to the steric hindrance imposed by the catalyst surface, which favors the adsorption of the BHMF molecule in a conformation that leads to the syn-addition of hydrogen, resulting in the cis product.

- Ruthenium (Ru-based catalysts): While effective for hydrogenation, certain ruthenium catalysts can also facilitate the isomerization of the cis product to the more thermodynamically stable trans isomer via a borrowing hydrogen-type reaction mechanism. [2][6] This allows for the post-synthetic adjustment of the cis/trans ratio, providing a valuable tool for tuning material properties.

Physical and Chemical Properties

The properties of DHMTHF are summarized below. It is critical to note that some reported data does not distinguish between isomers, while other data is specific to the cis form.

General Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₃	[5][9]
Molecular Weight	132.16 g/mol	[5][9]
Appearance	Colorless to pale yellow viscous, hygroscopic liquid	[5][9][10]
CAS Number (cis-isomer)	2144-40-3	[11]
CAS Number (Isomer Mixture)	104-80-3	[5][9][12]
Density (20°C)	1.130 ± 0.06 g/cm ³	[9]
Boiling Point	261.6 °C at 760 mmHg	[9][11]
Melting Point	Below -50 °C	[5]
Flash Point	112.0 ± 17.6 °C	[9][11]

Solubility

cis-DHMTHF is a polar molecule due to the ether linkage and two hydroxyl groups, granting it miscibility with a range of polar solvents.

Solvent	Miscibility	Source(s)
Water	Miscible	[5]
Methanol	Miscible	[5][9]
Ethanol	Miscible	[5]
Acetone	Miscible	[5]
Ethyl Acetate	Miscible	[9]
Chloroform	Miscible	[5]
Diethyl Ether	Moderately Soluble	[5]
Toluene	Moderately Soluble	[5]
Heptane	Almost Insoluble	[5]

Spectroscopic and Chromatographic Characterization

Accurate characterization is essential to confirm the structure and determine the isomeric purity of cis-DHMTF.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for distinguishing between the cis and trans isomers of DHMTF. The symmetry of the molecules results in distinct spectral patterns.

- cis-isomer: Due to its C_{2v} symmetry, the two protons on C2 and C5 are chemically equivalent, as are the two hydroxymethyl groups. This leads to a simpler spectrum.
- trans-isomer: This isomer has C_2 symmetry, resulting in a different set of chemical equivalences and a distinct NMR spectrum.

Spectra for the cis isomer are publicly available in spectral databases.[13] The determination of the cis/trans ratio is reliably achieved by integrating specific, well-resolved signals corresponding to each isomer in the ^1H NMR spectrum.[2]

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to confirm the presence of key functional groups. The spectrum of cis-DHMTF is expected to show:

- Strong, broad O-H stretch: $\sim 3300\text{-}3400\text{ cm}^{-1}$ (indicative of the hydroxyl groups and hydrogen bonding).
- C-H stretches: $\sim 2850\text{-}2950\text{ cm}^{-1}$ (from the alkyl groups on the ring and hydroxymethyl carbons).
- Strong C-O stretch: $\sim 1050\text{-}1150\text{ cm}^{-1}$ (characteristic of the cyclic ether and primary alcohol C-O bonds).

Mass Spectrometry (MS)

Mass spectrometry, often coupled with Gas Chromatography (GC-MS), is used to confirm the molecular weight (132.16 g/mol) and study fragmentation patterns. Expected fragments would arise from the loss of water (M-18), loss of a hydroxymethyl group (M-31), and cleavage of the tetrahydrofuran ring.

Experimental Protocols

The following protocols are designed as self-validating systems for the analysis and characterization of DHMTF.

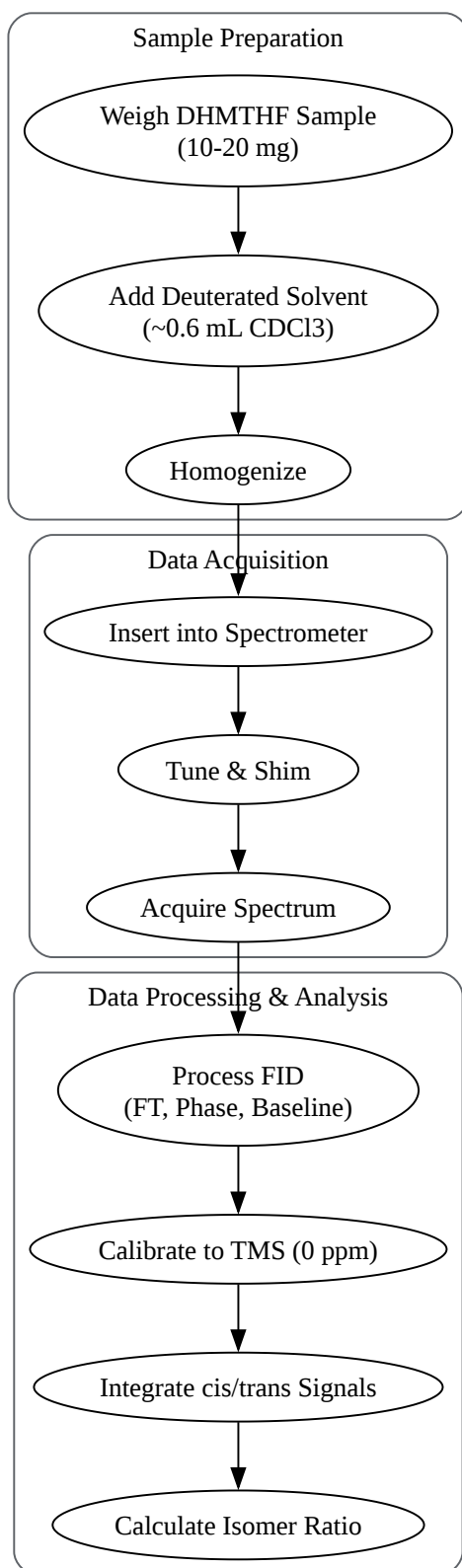
Protocol: Determination of Cis/Trans Isomer Ratio by ^1H NMR

Objective: To quantitatively determine the ratio of cis to trans isomers in a sample of 2,5-Bishydroxymethyl-tetrahydrofuran.

Methodology Rationale: ^1H NMR provides distinct, non-overlapping signals for the protons on the C2 and C5 positions of the cis and trans isomers, allowing for direct quantification via integration. Deuterated chloroform (CDCl_3) is a suitable solvent, though DMSO-d_6 can also be used.^[14]

Step-by-Step Protocol:

- **Sample Preparation:** Accurately weigh ~10-20 mg of the DHMTHF sample into an NMR tube.
- **Solvent Addition:** Add ~0.6 mL of deuterated solvent (e.g., CDCl_3 or DMSO-d_6) containing a known internal standard (e.g., 1,4-dinitrobenzene, if absolute quantification is needed).^[2] Tetramethylsilane (TMS) should be present as a 0 ppm reference.
- **Homogenization:** Cap the NMR tube and gently invert several times to ensure the sample is fully dissolved and the solution is homogeneous.
- **Instrument Setup:** Place the tube in the NMR spectrometer. Set the experiment parameters (e.g., 400 MHz or higher for better resolution). Ensure proper tuning and shimming of the instrument to obtain sharp, symmetrical peaks.
- **Data Acquisition:** Acquire the ^1H NMR spectrum. A sufficient number of scans (e.g., 16 or 32) should be averaged to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the spectrum using appropriate software. Apply Fourier transform, phase correction, and baseline correction. Calibrate the spectrum by setting the TMS peak to 0.00 ppm.
- **Analysis & Quantification:**
 - Identify the characteristic signals for the cis and trans isomers. These are typically the multiplets corresponding to the protons at the C2 and C5 positions.
 - Integrate the area under the respective peaks for both isomers.
 - Calculate the ratio using the formula: $\% \text{ cis} = [\text{Integration}_{\text{cis}} / (\text{Integration}_{\text{cis}} + \text{Integration}_{\text{trans}})] * 100$



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Applications in Drug Development and Material Science

The diol functionality of cis-DHMTF makes it a valuable building block for creating a diverse range of molecules and materials.[12]

- **Polymer Synthesis:** It serves as a key monomer for producing advanced polymers like polyesters and polyurethanes.[1][12] The rigid tetrahydrofuran ring imparts specific thermal and mechanical properties to the polymer backbone.[12]
- **Fine Chemicals:** It is a versatile intermediate for synthesizing specialty chemicals, including surfactants and emulsifiers.[12]
- **Pharmaceutical Intermediates:** The chiral nature and functional groups of DHMTF make it a potential starting material for the synthesis of complex pharmaceutical molecules.[12]

Conclusion

cis-2,5-Bishydroxymethyl-tetrahydrofuran is a bio-derived chemical of significant interest, bridging the gap between renewable feedstocks and high-performance materials. Its utility is intrinsically linked to its stereochemistry. A thorough understanding of its synthesis, physical properties, and the analytical techniques required to control and verify its isomeric purity is essential for its successful application. The methodologies outlined in this guide, particularly the use of NMR for isomeric quantification, provide a robust framework for researchers in the field. As the demand for sustainable materials grows, the importance of well-characterized platform molecules like cis-DHMTF will continue to increase.

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